

Propylene Glycol Monopalmitate: A Technical Guide to Safety and Toxicity

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Compound of Interest

Compound Name: *Propylene glycol monopalmitate*

CAS No.: 29013-28-3

Cat. No.: B15551273

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Introduction

Propylene glycol monopalmitate is a monoester of propylene glycol and palmitic acid, belonging to the broader class of propylene glycol esters. These esters are utilized in a wide range of cosmetic and pharmaceutical applications, primarily serving as skin-conditioning agents, emollients, and emulsifiers. This technical guide provides a comprehensive overview of the available safety and toxicity data for **propylene glycol monopalmitate**, drawing upon information from studies on structurally related compounds and the constituent moieties, propylene glycol and palmitic acid. The assessment of safety is largely based on a read-across approach, a scientifically accepted method for predicting the toxicological properties of a substance by using data from similar chemicals.

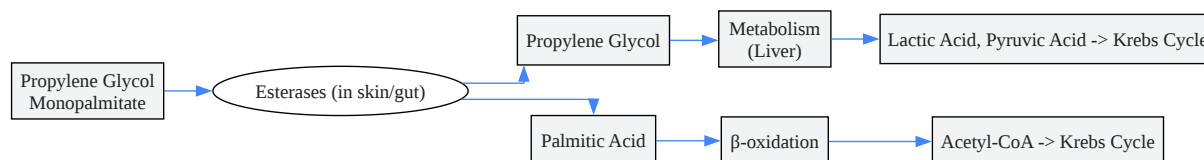
Chemical and Physical Properties

Property	Value
Chemical Name	Propane-1,2-diyl palmitate
Synonyms	1,2-Propanediol monopalmitate; Palmitic acid, monoester with propane-1,2-diol
CAS Number	29013-28-3
Molecular Formula	C ₁₉ H ₃₈ O ₃
Molecular Weight	314.5 g/mol

Metabolism and Pharmacokinetics

Upon oral or dermal application, it is anticipated that propylene glycol esters, including the monopalmitate, undergo hydrolysis by esterase enzymes to yield propylene glycol and the corresponding fatty acid—in this case, palmitic acid.[1] Both propylene glycol and palmitic acid are endogenous substances with well-characterized metabolic pathways.

Propylene glycol is absorbed and metabolized in the liver to lactic and pyruvic acids, which are then integrated into the Krebs cycle for energy production or converted to glucose.[1] Palmitic acid, a common saturated fatty acid, is readily metabolized through β -oxidation for energy. Studies with radiolabeled propylene glycol monostearate have demonstrated its ready metabolism following ingestion.[1]



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Figure 1: Anticipated metabolic pathway of **Propylene Glycol Monopalmitate**.

Toxicological Data

The toxicological profile of **propylene glycol monopalmitate** is largely inferred from data on similar propylene glycol esters, such as the stearate, laurate, and oleate, as compiled in comprehensive safety assessments by the Cosmetic Ingredient Review (CIR) Expert Panel.^[1]

Acute Oral Toxicity

Acute oral toxicity studies on various propylene glycol esters consistently demonstrate a low order of toxicity.

Substance	Species	LD ₅₀ (g/kg bw)	Reference
Propylene Glycol Monostearate	Rat	> 25.8	^[1]
Propylene Glycol Laurate	Rat	> 34.6	^[1]
Propylene Glycol	Rat	20.0	^[2]
Propylene Glycol	Mouse	22.0	^[2]
Propylene Glycol	Rabbit	18.5	^[2]
Palmitic Acid	Rat	> 10.0	^[3]

Based on these data, **propylene glycol monopalmitate** is expected to have a very low acute oral toxicity.

Dermal and Ocular Irritation

Studies on propylene glycol esters indicate they are generally non-to-mildly irritating to the skin and eyes.

Dermal Irritation

Substance	Species	Concentration	Result	Reference
Propylene Glycol Stearate	Rabbit	Undiluted	Non-irritating	[1]
Propylene Glycol Laurate	Rabbit	Undiluted	Slightly irritating	[1]
Propylene Glycol	Rabbit	Undiluted	Minimal to no irritation	[1]
Palmitic Acid	Guinea Pig	10% in petrolatum	Non-irritating	[3]

Ocular Irritation

Substance	Species	Concentration	Result	Reference
Propylene Glycol Stearate	Rabbit	Undiluted	Non-irritating	[1]
Propylene Glycol	Rabbit	Undiluted	Mild, transient irritation	[4]

Skin Sensitization

Propylene glycol esters have not been found to be significant skin sensitizers in animal or human studies.

Substance	Test Type	Species	Result	Reference
Propylene Glycol Stearate SE	Guinea Pig Sensitization	Guinea Pig	Not a sensitizer	[1]
Propylene Glycol (formulations)	HRIPT	Human	Not a sensitizer	[5]
Palmitic Acid	-	-	Not expected to be a sensitizer	[3]

Genotoxicity

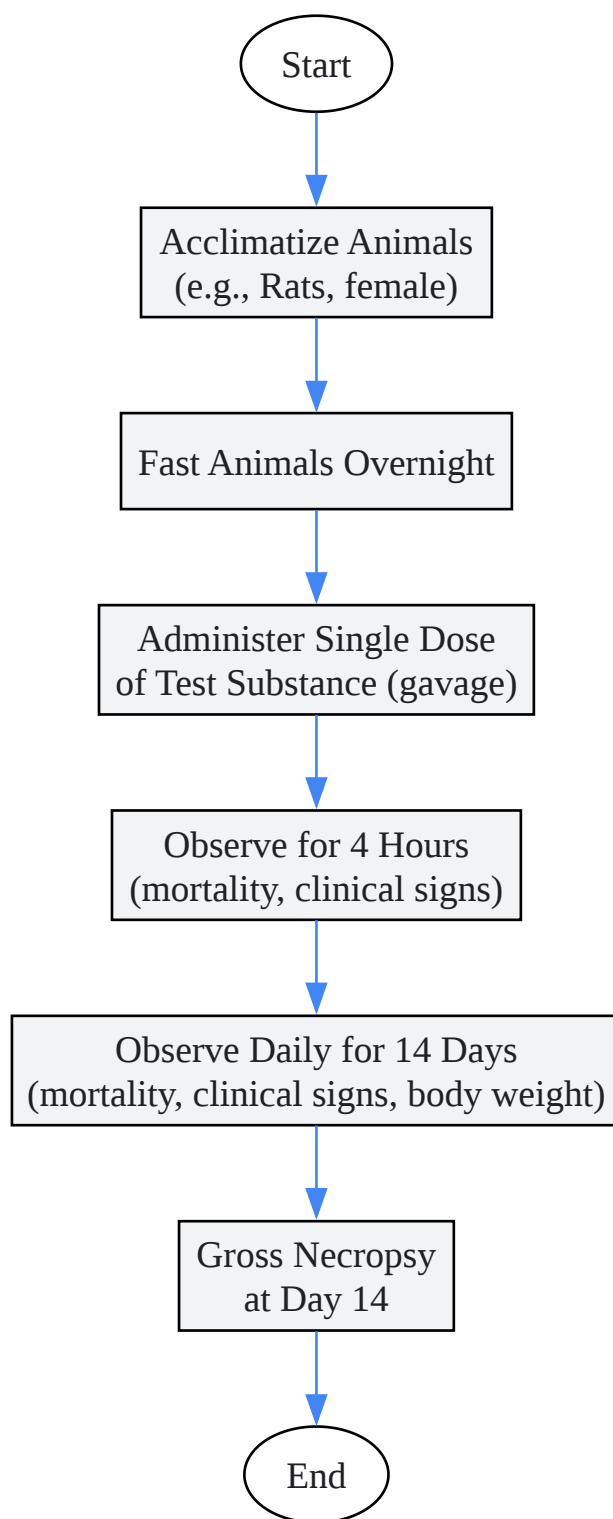
In vitro microbial assays for mutagenicity have been conducted on propylene glycol monostearate with negative results.[1] Both propylene glycol and palmitic acid are also not considered to be genotoxic.

Substance	Assay	Result	Reference
Propylene Glycol Monostearate	Ames Test	Negative	[1]
Propylene Glycol	Multiple assays	Negative	[6]
Palmitic Acid	Ames Test	Negative	[3]

Experimental Protocols

Detailed experimental protocols for the toxicological assessment of cosmetic ingredients are typically based on internationally recognized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD).

Acute Oral Toxicity (Read-across from OECD 420)



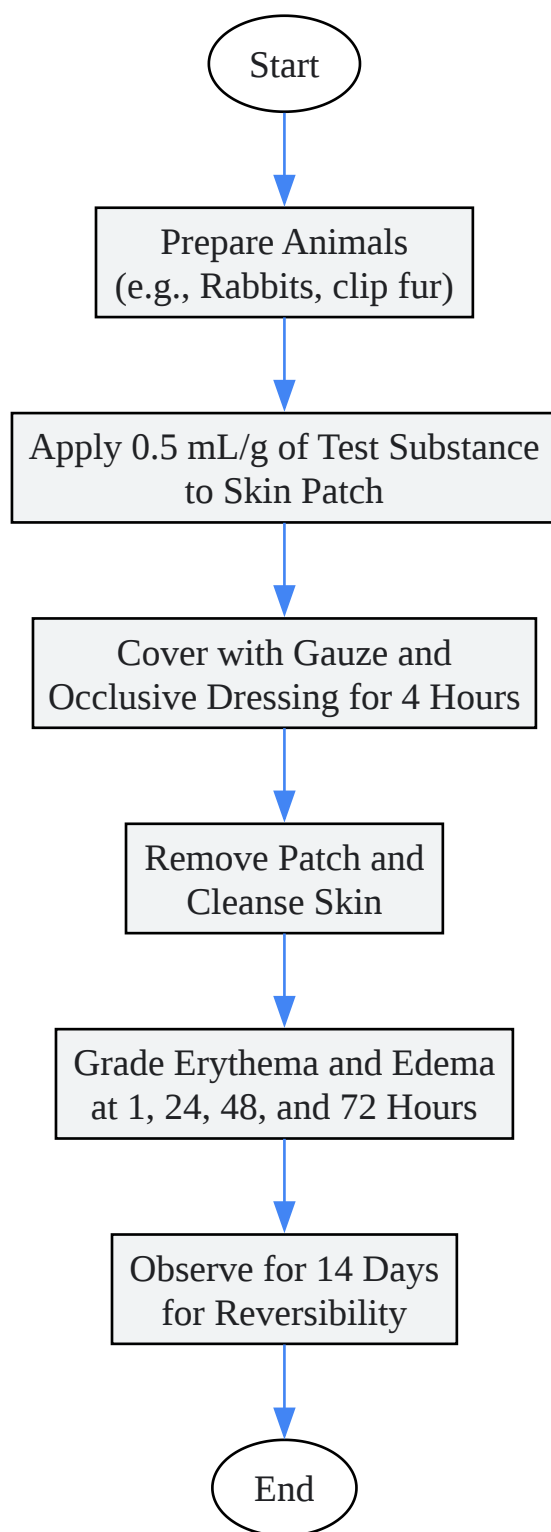
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Figure 2: General workflow for an acute oral toxicity study.

- Objective: To determine the acute oral toxicity of a substance.

- Test System: Typically, young adult female rats.
- Procedure: Following a period of acclimatization and fasting, a single dose of the test substance is administered by oral gavage. Animals are observed for mortality, clinical signs of toxicity, and changes in body weight for up to 14 days. A gross necropsy is performed at the end of the study.

Dermal Irritation (Based on OECD 404)

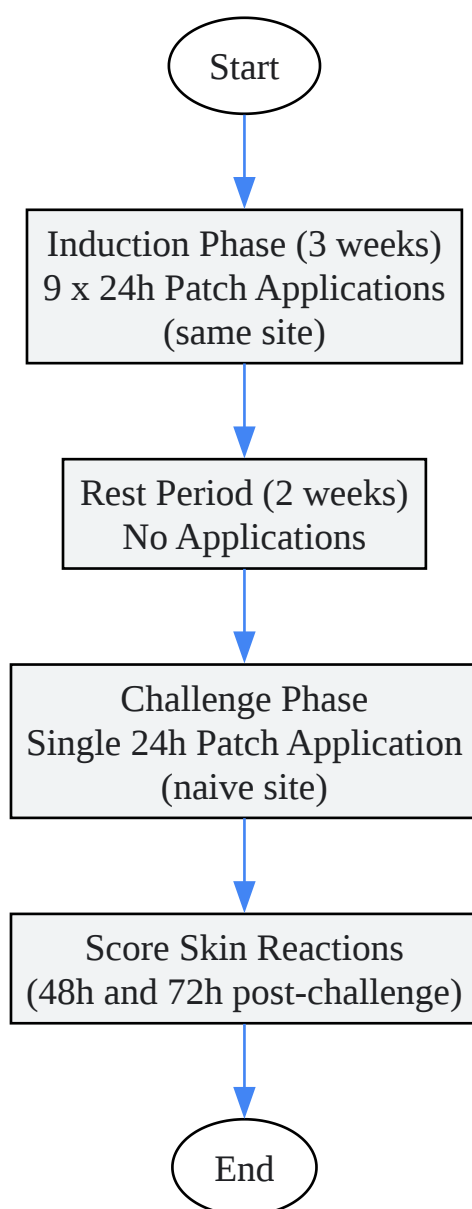


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Figure 3: General workflow for a dermal irritation study.

- Objective: To assess the potential of a substance to cause skin irritation.
- Test System: Typically, albino rabbits.
- Procedure: The test substance is applied to a small area of clipped skin and covered with an occlusive dressing for 4 hours. After removal, the skin is evaluated for erythema and edema at specified intervals (1, 24, 48, and 72 hours) and scored. Observations continue for up to 14 days to assess the reversibility of any effects.^{[3][4][7][8][9]}

Skin Sensitization (Human Repeat Insult Patch Test - HRIPT)



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Figure 4: Workflow for a Human Repeat Insult Patch Test (HRIPT).

- Objective: To determine the potential of a substance to induce skin sensitization in humans.
- Test System: Human volunteers.
- Procedure: The test involves two phases: an induction phase and a challenge phase.[10][11][12][13] During induction, the test material is repeatedly applied to the same skin site for several weeks. Following a rest period, a challenge patch is applied to a naive skin site. The development of an allergic reaction at the challenge site indicates sensitization.

Conclusion

Based on the comprehensive safety data available for structurally similar propylene glycol esters and the well-established safety profiles of its hydrolysis products, propylene glycol and palmitic acid, **propylene glycol monopalmitate** is considered to be safe for use in cosmetic and pharmaceutical applications under the current practices of use and concentration. The available data indicate a low potential for acute toxicity, skin and eye irritation, and skin sensitization. Furthermore, the substance is not considered to be genotoxic. This safety assessment is supported by the long history of safe use of propylene glycol esters in consumer products.

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